

Application Notes and Protocols for Pharmacokinetic Study Design Using Oseltamivir-d3

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Compound of Interest

Compound Name: *Oseltamivir-d3*

Cat. No.: *B11929627*

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Introduction

Oseltamivir, an ethyl ester prodrug, is a cornerstone in the treatment and prophylaxis of influenza A and B virus infections. Following oral administration, it is readily absorbed and extensively metabolized by hepatic esterases to its active form, oseltamivir carboxylate (OC).[1][2][3] Oseltamivir carboxylate is a potent and selective inhibitor of the viral neuraminidase enzyme, which is crucial for the release of newly formed virus particles from infected cells, thereby preventing the spread of infection.[4][5]

Accurate characterization of the pharmacokinetic (PK) profile of oseltamivir and its active metabolite is paramount for optimizing dosing regimens in various patient populations.[1][3] The use of stable isotope-labeled internal standards, such as **Oseltamivir-d3**, is the gold standard for quantitative bioanalysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).[6][7] The co-elution of the stable isotope-labeled internal standard with the analyte of interest allows for precise and accurate quantification by correcting for variability in sample processing and matrix effects.[6][8]

These application notes provide a comprehensive overview and detailed protocols for conducting a pharmacokinetic study of oseltamivir using **Oseltamivir-d3** as an internal standard.

Pharmacokinetic Profile of Oseltamivir

Oseltamivir exhibits a predictable and linear pharmacokinetic profile.^{[1][3]} Key pharmacokinetic parameters for oseltamivir and its active metabolite, oseltamivir carboxylate, are summarized in the tables below.

Table 1: Pharmacokinetic Parameters of Oseltamivir (Prodrug)

Parameter	Value	Reference
Bioavailability	~80% (as oseltamivir carboxylate)	^[2]
Time to Peak Plasma Concentration (Tmax)	0.5 - 1 hour	^[1]
Plasma Protein Binding	42%	^{[2][5]}
Elimination Half-Life (t1/2)	1 - 3 hours	^[2]
Metabolism	Extensively converted to oseltamivir carboxylate by hepatic esterases. ^{[2][4]}	^{[2][4]}
Excretion	Primarily via metabolism to oseltamivir carboxylate.	^[4]

Table 2: Pharmacokinetic Parameters of Oseltamivir Carboxylate (Active Metabolite)

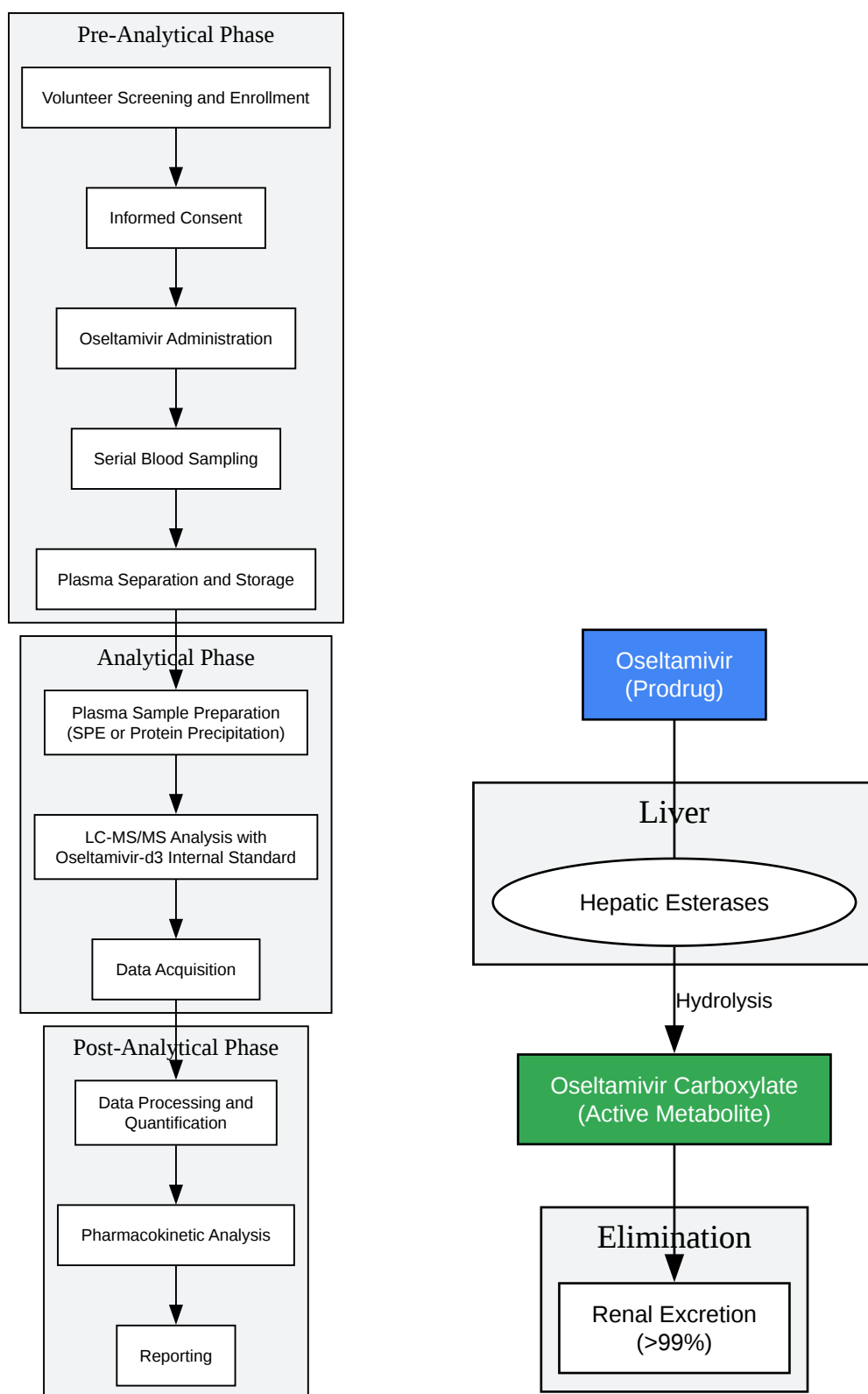
Parameter	Value	Reference
Time to Peak Plasma Concentration (Tmax)	3 - 4 hours	[1][5]
Plasma Protein Binding	~3%	[5]
Volume of Distribution (Vd)	23 - 26 Liters	[2]
Elimination Half-Life (t1/2)	6 - 10 hours	[2]
Excretion	>99% via renal excretion through glomerular filtration and tubular secretion.	[2]

Experimental Design and Protocols

A robust pharmacokinetic study design is critical for generating high-quality data. The following sections outline a typical experimental workflow and a detailed bioanalytical method for the quantification of oseltamivir and oseltamivir carboxylate in human plasma.

Experimental Workflow

The general workflow for a pharmacokinetic study of oseltamivir is depicted below. This involves volunteer screening, drug administration, serial blood sampling, plasma processing, bioanalysis using LC-MS/MS with **Oseltamivir-d3** as an internal standard, and subsequent pharmacokinetic data analysis.



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